

# An In-depth Technical Guide to Tantalum(V) Butoxide (CAS: 51094-78-1)

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## Compound of Interest

Compound Name: Tantalum(V) butoxide

Cat. No.: B8249264

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## Introduction

**Tantalum(V) butoxide**, with the CAS number 51094-78-1, is a metal alkoxide that serves as a critical precursor in the synthesis of advanced materials. Its high reactivity and solubility in organic solvents make it an ideal starting material for sol-gel processes, leading to the formation of high-purity tantalum pentoxide ( $\text{Ta}_2\text{O}_5$ ) nanoparticles and thin films. These resulting materials possess unique properties, including a high dielectric constant, high refractive index, and excellent biocompatibility, making them valuable in a range of applications from electronics to, increasingly, the biomedical field.<sup>[1]</sup>

This technical guide provides a comprehensive overview of **Tantalum(V) butoxide**, including its chemical and physical properties, key applications, detailed experimental protocols for the synthesis of tantalum oxide nanomaterials, and insights into its emerging role in drug development.

## Chemical and Physical Properties

**Tantalum(V) butoxide** is a pale yellow, moisture-sensitive liquid.<sup>[2]</sup> Its key properties are summarized in the tables below for easy reference and comparison.

### Table 1: Chemical Identification

Identifier	Value
CAS Number	51094-78-1[3]
Linear Formula	Ta(OCH <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> CH <sub>3</sub> ) <sub>5</sub> [3]
Molecular Formula	C <sub>20</sub> H <sub>45</sub> O <sub>5</sub> Ta[4]
Molecular Weight	546.52 g/mol [3]
Synonyms	Pentabutoxytantalum, Tantalum penta-n-butoxide, Tantalum pentabutanolate[5]
EC Number	256-962-9[3]
MDL Number	MFCD00078035[3]

**Table 2: Physical and Chemical Properties**

Property	Value
Appearance	Pale yellow liquid[2]
Density	1.31 g/mL at 25 °C[3]
Refractive Index (n <sub>20/D</sub> )	1.483[3]
Boiling Point	217 °C at 0.15 mm Hg[2]
Flash Point	35 °C (95 °F) - closed cup[4]
Solubility	Reacts with water. Soluble in many organic solvents.
Sensitivity	Moisture sensitive[2]

## Health and Safety Information

**Tantalum(V) butoxide** is a flammable liquid and vapor that can cause skin, eye, and respiratory tract irritation.[6] It is crucial to handle this compound in a well-ventilated area, under an inert atmosphere, and away from heat, sparks, and open flames. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. Due to its reactivity with water, care must be taken to avoid exposure to moisture.

**Table 3: Hazard Information**

Hazard Statement	Description
H226	Flammable liquid and vapor[6]
H315	Causes skin irritation[6]
H319	Causes serious eye irritation[6]
H335	May cause respiratory irritation[6]

## Key Applications

The primary application of **Tantalum(V) butoxide** is as a precursor in sol-gel synthesis to produce tantalum pentoxide ( $\text{Ta}_2\text{O}_5$ ) materials. The controlled hydrolysis and condensation of the butoxide allow for precise control over the morphology and properties of the final product.

## Synthesis of Tantalum Oxide Nanoparticles

**Tantalum(V) butoxide** is used to synthesize  $\text{Ta}_2\text{O}_5$  nanoparticles with controlled size and morphology.[5] These nanoparticles are of significant interest due to their high surface area and unique properties, which are beneficial in catalysis and biomedical applications.

## Sol-Gel Deposition of Thin Films

It serves as a precursor for depositing thin films of tantalum oxide and related materials, such as:

- Sodium Tantalate ( $\text{NaTaO}_3$ ) Thin Films: These films are investigated for their photocatalytic and ferroelectric properties.
- Tantalum-doped Titanium Dioxide (Ta-doped  $\text{TiO}_2$ ) Thin Films: Doping  $\text{TiO}_2$  with tantalum can enhance its photocatalytic activity and electrical conductivity.[7]

## Role in Drug Development and Biomedical Applications

While **Tantalum(V) butoxide** itself is not used directly in therapeutics, the tantalum oxide nanoparticles derived from it have emerged as promising candidates in the biomedical field.[1] [8] Their excellent biocompatibility and high atomic number make them suitable for:

- **Drug Delivery Systems:** Ta<sub>2</sub>O<sub>5</sub> nanoparticles can be functionalized and used as carriers for targeted drug delivery to cancer cells.[1][2]
- **Medical Imaging:** Due to their high radiopacity, tantalum oxide nanoparticles are effective contrast agents for X-ray-based imaging techniques like computed tomography (CT).[9][10] This allows for the visualization of drug delivery and the monitoring of therapeutic response.
- **Theranostics:** The combination of therapeutic (drug delivery) and diagnostic (imaging) functionalities in a single nanoparticle platform is a key area of research in cancer management.[1]

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis of tantalum oxide nanoparticles and a representative protocol for the sol-gel deposition of thin films. These protocols are based on established sol-gel chemistry principles and can be adapted for specific research needs.

### Synthesis of Tantalum Oxide (Ta<sub>2</sub>O<sub>5</sub>) Nanoparticles

This protocol describes a sol-gel method for the synthesis of Ta<sub>2</sub>O<sub>5</sub> nanoparticles, which can be adapted from procedures using similar tantalum alkoxides.[5]

Materials:

- **Tantalum(V) butoxide**
- Ethanol (anhydrous)
- Deionized water
- Nitric acid (as a catalyst)

Procedure:

- **Precursor Solution Preparation:** In a dry, inert atmosphere (e.g., a glovebox), prepare a 0.2 M solution of **Tantalum(V) butoxide** in anhydrous ethanol. Stir the solution until the precursor is fully dissolved.

- **Hydrolysis Solution Preparation:** In a separate flask, prepare a solution of ethanol and deionized water. The molar ratio of water to the tantalum precursor is a critical parameter that influences the size of the resulting nanoparticles; a ratio of 4:1 is a common starting point. Add a small amount of nitric acid to this solution to act as a catalyst for the hydrolysis reaction (to achieve a pH of approximately 3-4).
- **Hydrolysis and Condensation:** Slowly add the hydrolysis solution dropwise to the **Tantalum(V) butoxide** solution under vigorous stirring. The addition should be done at a controlled temperature, typically room temperature. A white precipitate of tantalum hydroxide will begin to form as the hydrolysis and condensation reactions proceed.
- **Aging:** Continue stirring the mixture for several hours (e.g., 2-4 hours) to allow for the completion of the reactions and the aging of the gel.
- **Washing and Centrifugation:** Collect the precipitate by centrifugation. Wash the collected nanoparticles multiple times with ethanol to remove any unreacted precursors and byproducts.
- **Drying:** Dry the washed nanoparticles in an oven at a low temperature (e.g., 60-80 °C) to remove the solvent.
- **Calcination:** To obtain crystalline Ta<sub>2</sub>O<sub>5</sub> nanoparticles, the dried powder is calcined in a furnace. The temperature and duration of calcination will determine the crystal phase and size of the nanoparticles. A typical calcination temperature is in the range of 500-800 °C for 2-4 hours.

## Representative Protocol for Sol-Gel Deposition of a Tantalum-Doped TiO<sub>2</sub> Thin Film

This protocol outlines the general steps for depositing a Ta-doped TiO<sub>2</sub> thin film using **Tantalum(V) butoxide** and a titanium precursor.

Materials:

- **Tantalum(V) butoxide**
- Titanium(IV) isopropoxide (or a similar titanium alkoxide)

- 2-Methoxyethanol (as a solvent)
- Acetylacetone (as a chelating agent)
- Substrate (e.g., silicon wafer, glass slide)

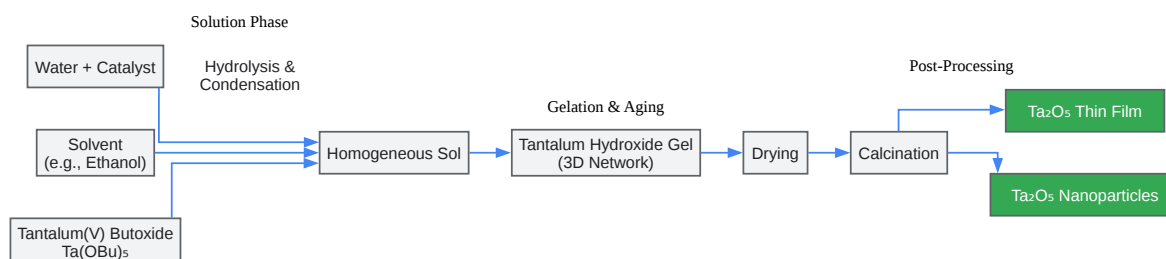
#### Procedure:

- Precursor Solution Preparation:
  - In a dry, inert atmosphere, dissolve titanium(IV) isopropoxide in 2-methoxyethanol.
  - Add acetylacetone as a chelating agent to stabilize the titanium precursor and control the hydrolysis rate. The molar ratio of acetylacetone to the titanium precursor is typically 1:1.
  - In a separate container, dissolve the desired amount of **Tantalum(V) butoxide** in 2-methoxyethanol to create the dopant solution. The doping concentration can be varied based on the desired properties of the film.
  - Add the **Tantalum(V) butoxide** solution to the titanium precursor solution and stir for several hours to ensure a homogeneous mixture.
- Substrate Preparation: Thoroughly clean the substrate using a standard cleaning procedure (e.g., sonication in acetone, isopropanol, and deionized water) to remove any organic and inorganic contaminants. Dry the substrate with a stream of nitrogen.
- Film Deposition:
  - Deposit the precursor solution onto the substrate using a technique such as spin-coating or dip-coating.
  - For spin-coating, dispense the solution onto the center of the substrate and spin at a controlled speed (e.g., 3000 rpm) for a set duration (e.g., 30 seconds).
- Drying: Dry the coated substrate on a hotplate at a low temperature (e.g., 100-150 °C) for a few minutes to evaporate the solvent.

- **Annealing/Calcination:** Place the dried film in a furnace and anneal at a high temperature (e.g., 400-600 °C) to remove organic residues and promote the crystallization of the Ta-doped TiO<sub>2</sub> film. The annealing atmosphere (e.g., air, nitrogen) can influence the film's properties.
- **Multi-layer Deposition (Optional):** Repeat the deposition, drying, and annealing steps to achieve a desired film thickness.

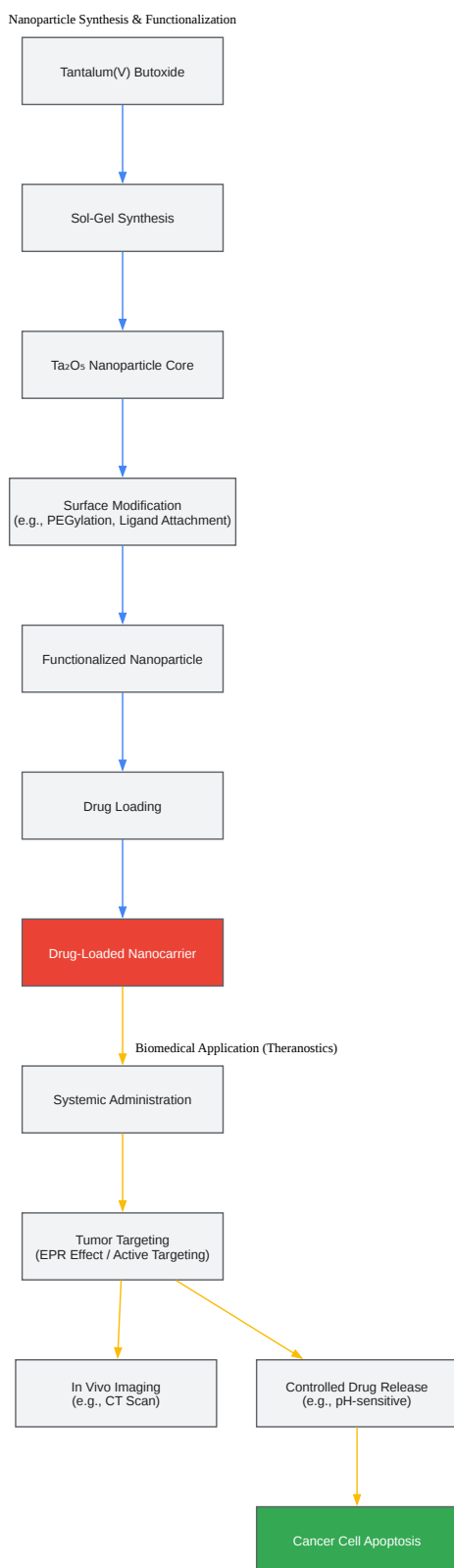
## Visualizations

The following diagrams illustrate key processes involving **Tantalum(V) butoxide**.



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Caption: Sol-Gel Synthesis Workflow from **Tantalum(V) Butoxide**.



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Caption: Workflow for Tantalum Oxide Nanoparticle-based Drug Delivery.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Tantalum(V) Butoxide (CAS: 51094-78-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8249264#tantalum-v-butoxide-cas-number-51094-78-1]

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